

Personal protective equipment for handling Mandestrobin 2-Demethyl

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Compound of Interest

Compound Name: Mandestrobin 2-Demethyl

Cat. No.: B15293664

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Essential Safety and Handling Guide for Mandestrobin 2-Demethyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **Mandestrobin 2-Demethyl**, an intermediate used in the synthesis of the fungicide Mandestrobin. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical compound.

Chemical Identification

Proper identification of **Mandestrobin 2-Demethyl** is the first step in ensuring safe handling.

Identifier	Value
Chemical Name	2-[2-[(2,5-dimethylphenoxy)methyl]phenyl]-2-hydroxy-N-methylacetamide
CAS Number	173662-85-6
Molecular Formula	C ₁₈ H ₂₁ NO ₃
Molecular Weight	299.36 g/mol

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for **Mandestrobin 2-Demethyl**, the following PPE recommendations are based on the safety profile of the parent compound, Mandestrobin, and general best practices for handling chemical intermediates in a laboratory setting.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area. A respirator with an organic vapor cartridge may be necessary if ventilation is inadequate or for handling large quantities.	Minimizes inhalation of dust or vapors.
Body Protection	A lab coat or chemical-resistant apron worn over long-sleeved clothing and long pants.	Provides a barrier against accidental spills.
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects.

Operational and Disposal Plans

Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling:

- Avoid direct contact with skin, eyes, and clothing.

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust or aerosols.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Store in a tightly sealed, original container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled.

Disposal Plan

Proper disposal of **Mandestrobin 2-Demethyl** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Unused Product:

- Dispose of as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Empty Containers:

- Thoroughly rinse empty containers with an appropriate solvent (e.g., acetone or methanol).
- Dispose of the rinsate as hazardous waste.
- Puncture and dispose of the cleaned container according to local regulations, which may allow for recycling if properly decontaminated.

Toxicity Data (for the parent compound, Mandestrobin)

The following toxicity data for the parent fungicide, Mandestrobin, is provided as a reference to understand the potential hazards. The toxicity of the intermediate, **Mandestrobin 2-Demethyl**, may differ.

Toxicity Profile	Value
Acute Oral Toxicity (Rat)	LD50 > 2000 mg/kg
Acute Dermal Toxicity (Rat)	LD50 > 2000 mg/kg
Acute Inhalation Toxicity (Rat)	LC50 > 5.2 mg/L (4 hours)
Eye Irritation (Rabbit)	Minimally irritating
Skin Irritation (Rabbit)	Non-irritating
Skin Sensitization (Guinea Pig)	Not a sensitizer

Experimental Protocols

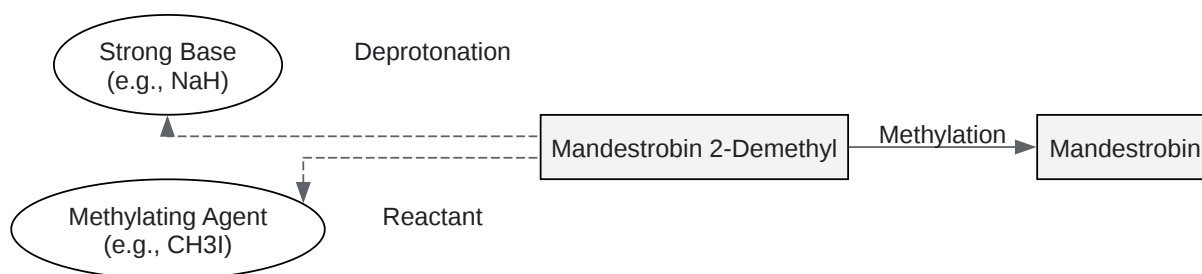
Synthesis of Mandestrobin from **Mandestrobin 2-Demethyl**

This is a generalized protocol based on the known chemical transformation. Specific reaction conditions may vary.

- **Dissolution:** Dissolve **Mandestrobin 2-Demethyl** in a suitable aprotic solvent (e.g., tetrahydrofuran, dimethylformamide) in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- **Deprotonation:** Cool the solution to a low temperature (e.g., 0°C or -78°C) and add a strong base (e.g., sodium hydride, potassium tert-butoxide) to deprotonate the hydroxyl group, forming an alkoxide.
- **Methylation:** Add a methylating agent (e.g., methyl iodide, dimethyl sulfate) to the reaction mixture.

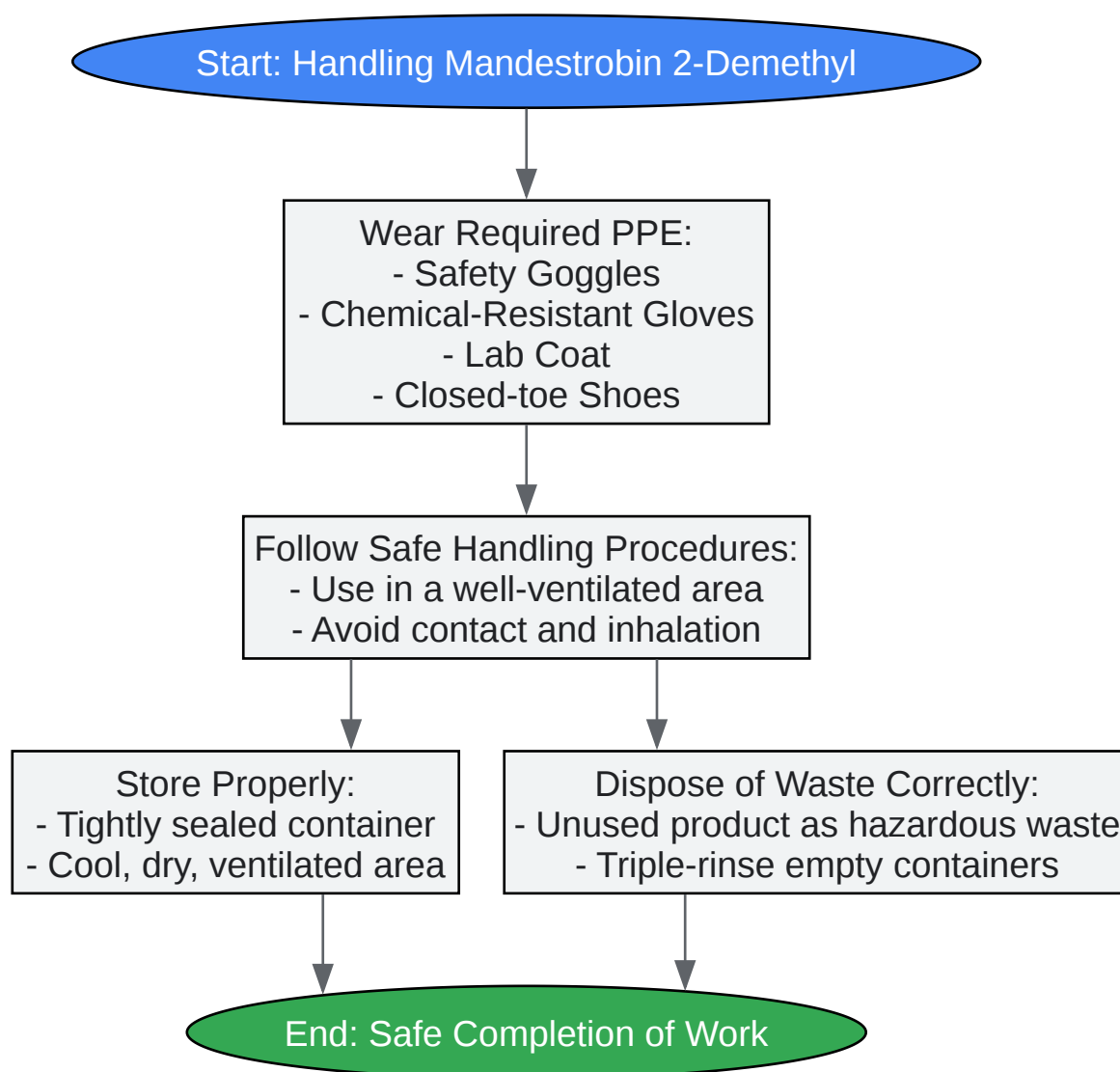
- **Reaction Monitoring:** Allow the reaction to proceed, monitoring its progress by a suitable analytical technique (e.g., thin-layer chromatography, liquid chromatography-mass spectrometry).
- **Quenching:** Once the reaction is complete, carefully quench the reaction mixture by adding a proton source (e.g., water, saturated ammonium chloride solution).
- **Extraction:** Extract the product into an organic solvent (e.g., ethyl acetate, dichloromethane).
- **Purification:** Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure. Purify the crude product by a suitable method, such as column chromatography, to obtain pure Mandestrobin.

Visualizations



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Caption: Synthesis pathway from **Mandestrobin 2-Demethyl** to Mandestrobin.



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Caption: Workflow for the safe handling and disposal of **Mandestrobin 2-Demethyl**.

- To cite this document: BenchChem. [Personal protective equipment for handling Mandestrobin 2-Demethyl]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15293664#personal-protective-equipment-for-handling-mandestrobin-2-demethyl\]](https://www.benchchem.com/product/b15293664#personal-protective-equipment-for-handling-mandestrobin-2-demethyl)

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